

Application Notes and Protocols for the Analytical Quantification of D-Threose

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Compound of Interest		
Compound Name:	D-Threose	
Cat. No.:	B119605	Get Quote

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Introduction

D-Threose, a four-carbon monosaccharide, is a stereoisomer of D-erythrose. While not as central to metabolism as its epimer, **D-Threose** and its derivatives are subjects of growing interest in various fields, including glycobiology and the development of novel therapeutics. Accurate and precise quantification of **D-Threose** is crucial for understanding its metabolic roles, for its application as a chiral building block in chemical synthesis, and for quality control in related pharmaceutical products. This document provides detailed application notes and protocols for the quantification of **D-Threose** using various analytical techniques.

Analytical Methods for D-Threose Quantification

Several analytical methods can be employed for the quantification of **D-Threose**. The choice of method depends on factors such as the required sensitivity, the complexity of the sample matrix, and the available instrumentation. The most common techniques include High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and Capillary Electrophoresis (CE).

Data Presentation: Quantitative Parameters

The following table summarizes the key quantitative performance parameters for the different analytical methods used for **D-Threose** quantification.



Analytical Method	Detector	Limit of Detection (LOD)	Limit of Quantific ation (LOQ)	Linearity (R²)	Accuracy (% Recovery)	Precision (RSD %)
HPLC	Refractive Index (RI)	0.01 - 0.05 mg/mL	0.03 - 0.15 mg/mL	> 0.999	95 - 105%	< 2.0% (Intra-day), < 3.0% (Inter-day)
GC-MS	Mass Spectromet er (MS)	ng/mL to pg/mL range	ng/mL range	> 0.99	High	High
Capillary Electrophor esis	UV or LIF	pmol to fmol range	pmol to fmol range	> 0.99	High	High

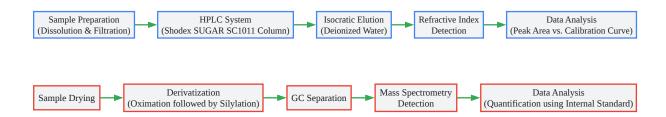
Note: The values presented are typical and may vary depending on the specific instrumentation, column, and experimental conditions.[1]

Experimental Protocols

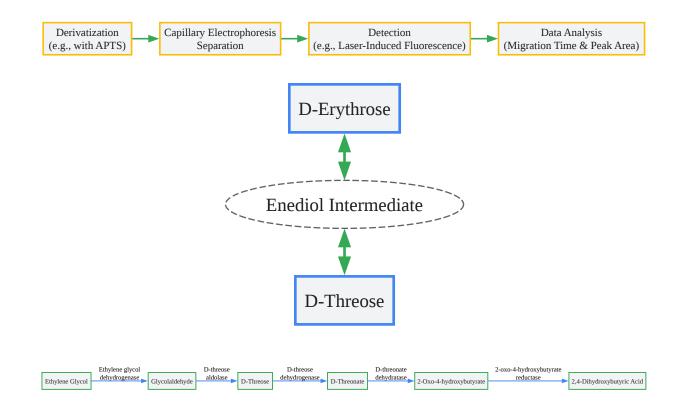
High-Performance Liquid Chromatography (HPLC) with Refractive Index (RI) Detection

HPLC with RI detection is a robust and widely used method for the quantification of underivatized carbohydrates like **D-Threose**. Ligand exchange chromatography is particularly effective for separating sugar isomers.[2]

Workflow for HPLC-RID Analysis of **D-Threose**







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References

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